

Mechanism of Action and Electrophysiological Properties

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Compound Focus: Eleclazine

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Eleclazine (also known as GS-6615) functions as a **selective antagonist of the cardiac late sodium current (INaL)** [1]. Its mechanism is characterized by **use-dependent block** of cardiac sodium channels, meaning its effect increases with higher heart rates, and a preference for binding to the **activated state** of the channel [2]. This results in atrial-selective inhibition of the fast sodium current (INa), which is a key property for potentially suppressing atrial fibrillation without major ventricular effects [2].

The table below summarizes its core electrophysiological actions:

| Aspect | Effect of Eleclazine |
|--|--|
| Primary Target | Late Sodium Current (INaL) [3] [1] |
| Fast Sodium Current (I _{Na}) | Use-dependent inhibition (activated state block) [2] |
| Atrial vs. Ventricular I _{Na} | Atrial-selective instantaneous inhibition [2] |
| Other Major Ion Channels | Minimal effect on peak I _{Na} , L-type calcium current (I _{Ca-L}), and rapid delayed rectifier potassium current (I _{Kr}) [4] [1] |
| Impact on Repolarization (QT interval) | Shortens QT interval in Long QT Syndrome Type 3 (LQT3) [5] [1] |

Experimental Data and Findings

Eleclazine has been investigated in multiple experimental models, from isolated cells to whole hearts. Key quantitative findings are consolidated in the table below.

| Experimental Model | Key Finding(s) | Conc. | Citation |
|-----------------------------------|---|--------|----------|
| Rat atrial & ventricular myocytes | IC ₅₀ for I _{NaL} inhibition: ~200 nM; Use-dependent block of I _{Na} [2] | 10 μM | [2] |
| Rabbit heart (HF & IR injury) | Reduced APD dispersion; Accelerated Ca ²⁺ transient decay; Slowed conduction [6] [4] | 1 μM | [6] [4] |
| Rabbit heart (myocardial stretch) | Prolonged refractory period; Reduced VF complexity & inducibility [3] | 1.4 μM | [3] |
| Porcine model (in vivo) | Suppressed spontaneous atrial premature beats & AF [1] | N/A | [1] |

Detailed Experimental Protocols

To assist in experimental design and interpretation, here are the methodologies from key studies.

- **Cell Isolation and Electrophysiology (Rat Myocytes):** Rat left atrial and ventricular myocytes are isolated enzymatically. Whole-cell sodium currents (I_{Na} and I_{NaL}) are recorded at room temperature using patch-clamp technique with specific internal and external sodium concentrations [2].
- **Langendorff-Perfused Whole-Heart Studies:** This setup is used for tissue/organ-level investigation.
 - **Heart Failure (HF) and Ischemia-Reperfusion (IR) Model:** In rabbits, HF is induced by 4 weeks of rapid right ventricular pacing. An IR injury is then created by ligating a coronary artery for 60 minutes, followed by reperfusion [4].
 - **Myocardial Stretch Model:** In isolated rabbit hearts, a mechanical device is inserted into the left ventricle to locally stretch the wall, increasing its dimensions by 12% [3].
 - **Optical Mapping and Measurements:** Hearts are loaded with voltage-sensitive and calcium-sensitive dyes. Parameters like Action Potential Duration (APD), APD dispersion, conduction velocity (CV), and calcium handling are measured using high-resolution cameras [4].

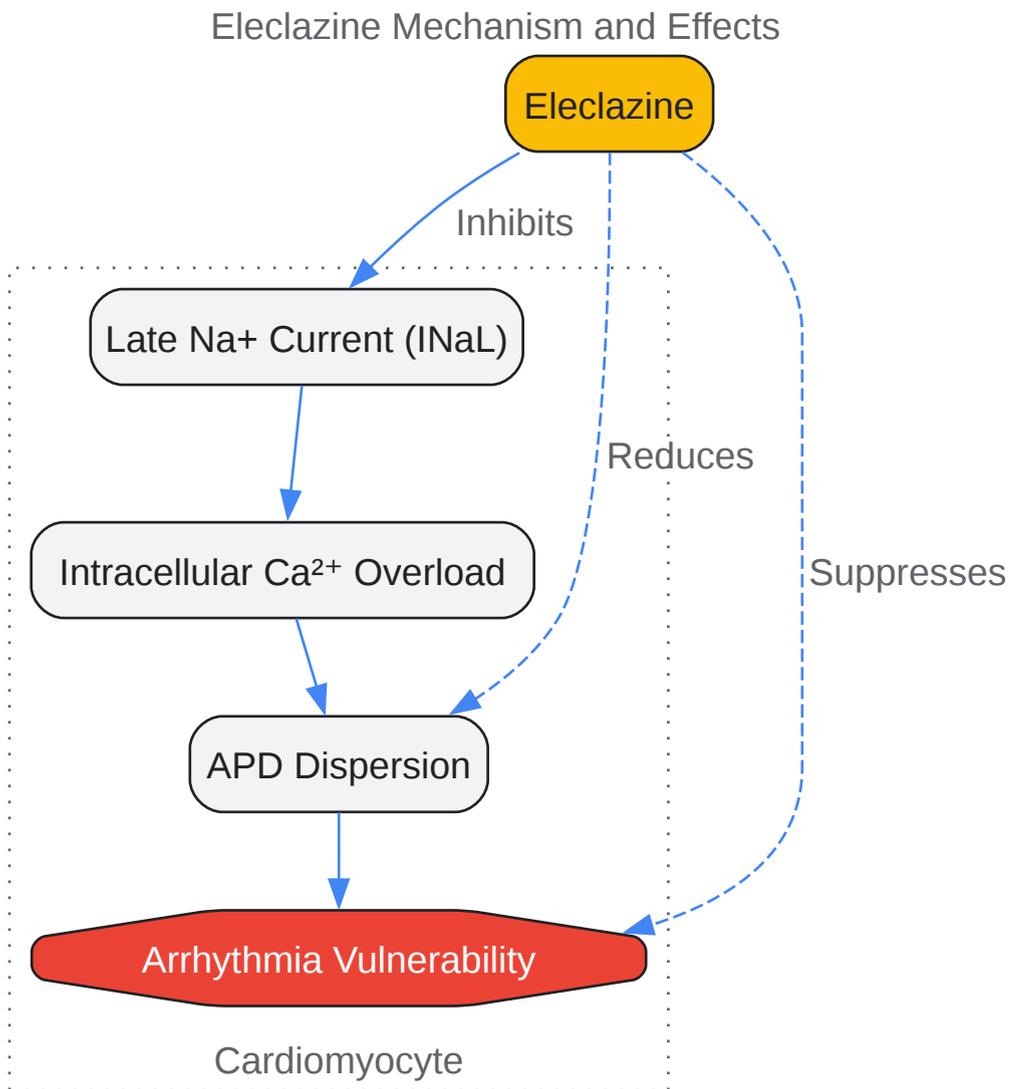
Ventricular Fibrillation (VF) inducibility is tested using dynamic or extrastimulus pacing protocols [6] [4].

Clinical Development and Experimental Status

Eleclazine reached Phase 3 clinical trials for Long QT Syndrome Type 3 (LQT3) [5] [1]. However, development for all indications, including hypertrophic cardiomyopathy and ventricular arrhythmias, was discontinued due to **limited efficacy or safety concerns** in clinical trials [4] [1].

Visualizing Eleclazine's Antiarrhythmic Pathways

The diagram below illustrates the core mechanism and effects of **eleclazine** on cardiomyocyte electrophysiology.



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Eleclazine's antiarrhythmic pathway via I_{NaL} inhibition.

Key Summary for Researchers

- **Atrial-Selective Potential:** Its atrial-selective inhibition of I_{NaL} is a significant finding for AF-specific drug development, as it may lower ventricular pro-arrhythmic risk [2].
- **Context-Dependent Efficacy:** Antiarrhythmic efficacy is highly model-dependent, showing promise in atrial fibrillation, HF/IR with hypothermia, and stretch models, but not in all ventricular contexts [6] [3] [1].

- **Clinical Translation Challenge:** Despite a strong mechanistic rationale and positive preclinical results, **eleclazine**'s clinical development was halted, underscoring the challenges in translating electrophysiological drug effects from bench to bedside [4] [1].

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